An In-depth Technical Guide to the Synthesis of Boc-Achc-OH

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Compound of Interest

Compound Name:	*1-tert-Butoxycarbonylamino-cycloheptanecarboxylic acid*
CAS No.:	*199330-56-8*
Cat. No.:	*B182551*

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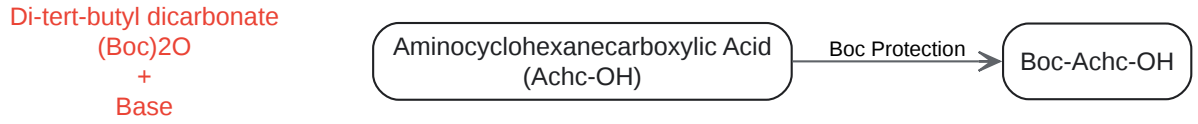
This guide provides a comprehensive overview of the synthesis pathways for N-tert-butoxycarbonyl-aminocyclohexanecarboxylic acid (Boc-Achc-OH), a valuable building block in pharmaceutical research and drug development.[1][2] The tert-butyloxycarbonyl (Boc) protecting group is essential for the selective protection of the amino group during multi-step organic syntheses, particularly in peptide synthesis.[1] This document details various experimental protocols, presents quantitative data for comparison, and illustrates the core synthesis pathway.

Core Synthesis Pathway: Boc Protection of Aminocyclohexanecarboxylic Acid

The primary and most direct method for synthesizing Boc-Achc-OH involves the protection of the amino group of aminocyclohexanecarboxylic acid (Achc-OH) using di-tert-butyl dicarbonate (Boc anhydride). This reaction is typically carried out in the presence of a base. The choice of base, solvent, and reaction conditions can influence the reaction efficiency and yield.

Below is a generalized reaction scheme:

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Caption: General reaction scheme for the synthesis of Boc-Achc-OH.

Experimental Protocols and Quantitative Data

Several methods for the synthesis of Boc-Achc-OH have been reported, each with variations in reaction conditions. This section provides detailed experimental protocols for three common methods and summarizes their quantitative data in a comparative table. The following protocols are primarily for the synthesis of the trans-4-isomer, a commonly used building block.

Method 1: Sodium Carbonate/Bicarbonate Buffer in a Biphasic System

This method utilizes a buffer solution to maintain the pH and is performed under mild conditions.

Experimental Protocol:

- In a three-necked flask equipped with a stirring device, suspend 4-aminocyclohexanecarboxylic acid in a buffer solution composed of sodium carbonate and sodium bicarbonate under an ice bath.
- Slowly add di-tert-butyl dicarbonate dropwise using a dropping funnel.
- Allow the reaction mixture to stir at 30°C for 22 hours.
- Extract the mixture with diethyl ether to remove any unreacted di-tert-butyl dicarbonate.
- Adjust the pH of the aqueous phase to 2-3 with a 3 mol/L hydrochloric acid solution.
- Extract the aqueous phase with ethyl acetate.

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- Dry the combined organic phases with anhydrous sodium sulfate, filter, and remove the solvent using a rotary evaporator to yield the final product.[3]

Method 2: Triethylamine in Methanol

This protocol employs an organic base in an alcoholic solvent and requires heating.

Experimental Protocol:

- Dissolve 4-aminocyclohexanecarboxylic acid (10 mmol) in 30 mL of methanol in a single-neck reaction flask.
- Slowly add triethylamine (25 mmol) and di-tert-butyl dicarbonate (20 mmol).
- Heat the mixture to 40°C and stir for 5 hours.
- Remove the methanol by vacuum concentration.
- Extract the residue with ethyl acetate.
- Wash the organic phase sequentially with distilled water and a saturated sodium chloride solution.
- Dry the organic phase with anhydrous magnesium sulfate, filter, and remove the solvent by vacuum distillation.
- Recrystallize the crude product from diisopropyl ether to obtain pure BOC-1,4-TRANS-ACHC-OH.[3]

Method 3: Microwave-Assisted Synthesis in Tetrahydrofuran

This method utilizes microwave irradiation to accelerate the reaction.

Experimental Protocol:

- In a 50 mL round-bottom flask, combine 4-aminocyclohexanecarboxylic acid, 15 mL of freshly distilled tetrahydrofuran, and di-tert-butyl dicarbonate.

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- Place the flask in a microwave reactor and irradiate for 10 minutes at a power of 470 W.
- After the reaction, cool the mixture to room temperature and stir for 20 minutes with 10 mL of water.
- Add 20 mL of saturated saline solution and 20 mL of ethyl acetate, and perform an extraction.
- Collect the organic layer and extract the aqueous layer again with ethyl acetate.
- Combine the organic layers, dry with anhydrous magnesium sulfate, filter, and remove the solvent by vacuum distillation.
- Recrystallize the concentrated product with diisopropyl ether.[3]

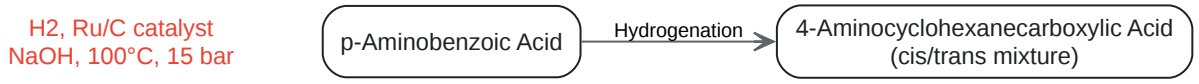
Quantitative Data Summary

Parameter	Method 1	Method 2	Method 3
Starting Material	4-Aminocyclohexanecarboxylic acid	4-Aminocyclohexanecarboxylic acid	4-Aminocyclohexanecarboxylic acid
Reagents	$(Boc)_2O$, Na_2CO_3/$NaHCO_3$ buffer, HCl	$(Boc)_2O$, Triethylamine	$(Boc)_2O$
Solvent	Water/Diethyl Ether/Ethyl Acetate	Methanol/Ethyl Acetate	Tetrahydrofuran/Water/Ethyl Acetate
Reaction Time	22 hours	5 hours	10 minutes (microwave)
Temperature	30°C	40°C	Microwave Irradiation
Purification	Extraction, Rotary Evaporation	Extraction, Recrystallization	Extraction, Recrystallization

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Synthesis of the Precursor: 4-Aminocyclohexanecarboxylic Acid

The starting material, 4-aminocyclohexanecarboxylic acid, can be synthesized via the hydrogenation of p-aminobenzoic acid. This process typically involves a ruthenium on carbon (Ru/C) catalyst under hydrogen pressure.



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